

L-NIO Dihydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Nio dihydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of L-N5-(1-iminoethyl)ornithine dihydrochloride (**L-NIO dihydrochloride**), a potent, non-selective inhibitor of nitric oxide synthase (NOS) isoforms. This document consolidates key chemical properties, details its mechanism of action through relevant signaling pathways, and presents detailed experimental protocols for its application in preclinical research, particularly in the fields of vascular function and cerebral ischemia.

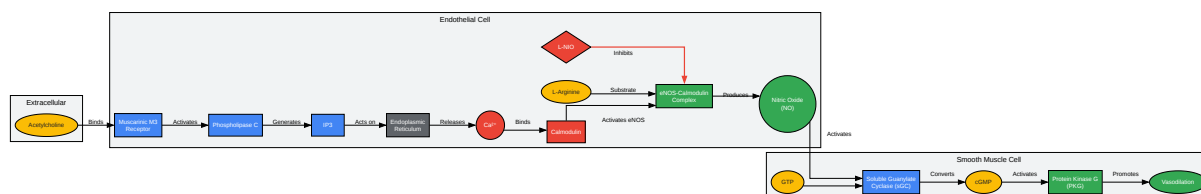
Core Chemical Properties and Data

L-NIO dihydrochloride is a critical tool for investigating the physiological and pathological roles of nitric oxide (NO). Its utility is rooted in its ability to inhibit all three isoforms of NOS: neuronal (nNOS or NOS1), inducible (iNOS or NOS2), and endothelial (eNOS or NOS3). A summary of its key chemical and physical properties is presented below for easy reference.

Property	Data
CAS Number	36889-13-1, 159190-44-0
Molecular Formula	$C_7H_{15}N_3O_2 \cdot 2HCl$ [1][2]
Molecular Weight	246.1 g/mol [1][2]
Purity	≥95%[1]
Appearance	Crystalline solid[2]
Solubility	Water: 100 mg/mL[2]PBS (pH 7.2): 10 mg/mL[2]DMSO: 20 mg/mL[2]DMF: 20 mg/mL[2]Ethanol: 20 mg/mL[2]
Storage and Stability	Store at -20°C. Stable for ≥ 4 years.[2]
Inhibition Constants (K _i)	nNOS (rat): 1.7 μM[2][3]eNOS (bovine): 3.9 μM[2][3]iNOS (mouse): 3.9 μM[2][3]

Mechanism of Action and Signaling Pathway

L-NIO dihydrochloride exerts its effects by competitively inhibiting the binding of L-arginine, the natural substrate for nitric oxide synthases. This inhibition prevents the synthesis of nitric oxide, a critical signaling molecule involved in numerous physiological processes, including vasodilation, neurotransmission, and immune responses. The primary downstream effect of reduced NO production is the decreased activation of soluble guanylate cyclase (sGC), leading to lower levels of cyclic guanosine monophosphate (cGMP) and diminished activation of protein kinase G (PKG).



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Figure 1: Nitric Oxide Signaling Pathway and L-NIO Inhibition.

Experimental Protocols

L-NIO dihydrochloride is frequently utilized in two key areas of preclinical research: the study of endothelium-dependent vasodilation and the induction of focal cerebral ischemia. Detailed methodologies for these applications are provided below.

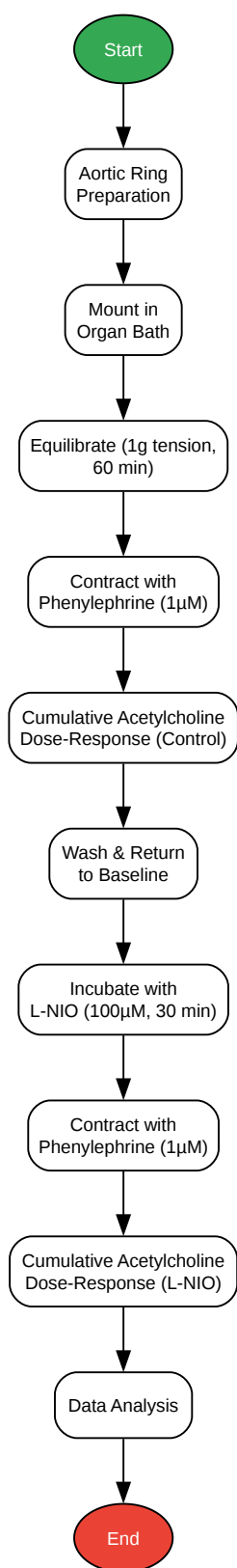
Acetylcholine-Induced Relaxation of Rat Aortic Rings

This *ex vivo* protocol assesses the role of nitric oxide in vasodilation by measuring the relaxation of pre-constricted aortic rings in response to acetylcholine, and the inhibition of this relaxation by L-NIO.

Methodology:

- Tissue Preparation:

- Euthanize a male Wistar rat (200-250 g) and excise the thoracic aorta.
- Immediately place the aorta in ice-cold Krebs solution (composition in mmol/L: NaCl 120, KCl 5, CaCl₂ 2, MgSO₄ 1, glucose 5, and Hepes 7, pH 7.35 at 37°C).[4]
- Clean the aorta of adhering fat and connective tissue and cut into 3-4 mm rings.[4]
- Experimental Setup:
 - Suspend the aortic rings in an organ bath containing Krebs solution, maintained at 37°C and continuously bubbled with 95% O₂ and 5% CO₂.
 - Attach one end of the ring to a fixed support and the other to an isometric force transducer.
 - Apply a resting tension of 1 g and allow the tissue to equilibrate for 60 minutes, with washes every 15-20 minutes.[5]
- Protocol:
 - Induce a stable contraction with phenylephrine (1 μM).[4][5]
 - Once the contraction has plateaued, add cumulative concentrations of acetylcholine (1 nM to 10 μM) to generate a dose-response curve for relaxation.
 - After washing the tissue and allowing it to return to baseline, incubate a separate set of aortic rings with **L-NIO dihydrochloride** (e.g., 100 μM) for 20-30 minutes.
 - Repeat the phenylephrine contraction and acetylcholine dose-response curve in the presence of L-NIO.
 - Record and analyze the data to determine the effect of NOS inhibition on acetylcholine-induced relaxation.



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Figure 2: Experimental Workflow for Aortic Ring Relaxation Assay.

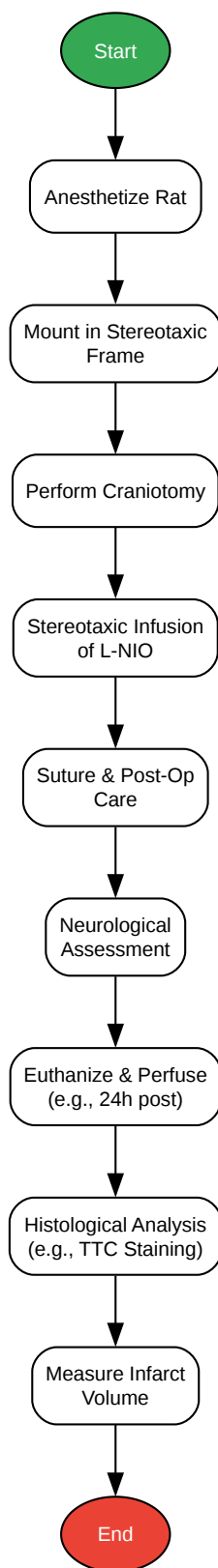
Induction of Focal Cerebral Ischemia in Rats

This in vivo protocol utilizes the vasoconstrictive properties of L-NIO to create a reproducible model of focal ischemic stroke in rats.

Methodology:

- Animal Preparation:
 - Anesthetize an adult male Sprague-Dawley rat with an appropriate anesthetic (e.g., isoflurane or a ketamine/xylazine cocktail).[6]
 - Place the animal in a stereotaxic frame and maintain body temperature at 37°C.
 - Make a midline incision on the scalp to expose the skull.
- Surgical Procedure:
 - Drill a small burr hole over the target brain region (e.g., the striatum).
 - Carefully lower a microinjection cannula to the desired coordinates.
- L-NIO Infusion:
 - Prepare a sterile solution of **L-NIO dihydrochloride** in saline.
 - Infuse a specific amount of L-NIO (e.g., 2.0 μmol) into the striatum over a set period.[7]
 - In some models, this is combined with temporary occlusion of the ipsilateral common carotid artery to enhance the ischemic insult.[8]
- Post-Operative Care and Assessment:
 - Suture the incision and provide post-operative analgesia.
 - Monitor the animal for recovery and neurological deficits.
 - At a predetermined time point (e.g., 24 hours or 3 days), euthanize the animal and perfuse the brain.

- Process the brain tissue for histological analysis (e.g., TTC staining) to measure the infarct volume.



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Figure 3: Workflow for L-NIO-Induced Focal Cerebral Ischemia.

Safety and Handling

L-NIO dihydrochloride should be handled in a laboratory setting by trained personnel.[9] It is recommended to wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[9] Avoid inhalation of dust and contact with skin and eyes.[9] In case of contact, wash the affected area thoroughly with water. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Quality Control

The purity of **L-NIO dihydrochloride** is typically assessed by High-Performance Liquid Chromatography (HPLC). For specific batch information, always refer to the Certificate of Analysis (CofA) provided by the supplier.

This guide provides a foundational understanding of **L-NIO dihydrochloride** for research applications. For further details and specific experimental conditions, it is recommended to consult the primary literature cited.

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